

Diisopropylphosphine stability and degradation pathways

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Compound of Interest

Compound Name: Diisopropylphosphine

Cat. No.: B1583860

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Diisopropylphosphine Technical Support Center

Welcome to the technical support center for **diisopropylphosphine**. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on the stability, handling, and potential degradation pathways of this reagent.

Frequently Asked Questions (FAQs)

Q1: What is the general stability and shelf life of **diisopropylphosphine**? A:

Diisopropylphosphine is a highly air-sensitive compound.^{[1][2][3]} Its stability is critically dependent on maintaining an inert atmosphere. When stored properly under nitrogen or argon in a tightly sealed container, it can be stable for an extended period. However, its shelf life rapidly diminishes upon exposure to air.

Q2: What are the correct procedures for storing **diisopropylphosphine**? A: To ensure its stability, **diisopropylphosphine** should be stored in a tightly sealed container under an inert atmosphere, such as nitrogen or argon.^{[1][2]} The storage area should be a cool, dry, well-ventilated space designated as a flammables area, away from heat, sparks, and open flames.^{[2][3]}

Q3: Is **diisopropylphosphine** sensitive to air and water? A: Yes, it is highly sensitive to air.^[1]^{[2][3]} Contact with air should be strictly avoided as it leads to rapid oxidation. While it is insoluble in water, contact with moisture should also be minimized as it can contribute to degradation.^{[1][4]}

Q4: What are the primary degradation products of **diisopropylphosphine**? A: Upon exposure to air or other oxidizing conditions, **diisopropylphosphine** degrades into various phosphorus oxides.[1][2] In the event of combustion, hazardous decomposition products can include carbon monoxide, carbon dioxide, and phosphorus pentoxide.[1][2]

Q5: What materials and chemical classes are incompatible with **diisopropylphosphine**? A: **Diisopropylphosphine** is incompatible with strong oxidizing agents, halogens, and alkyl halides.[1][2] Contact with these substances should be avoided to prevent vigorous and potentially hazardous reactions.

Troubleshooting Guide

Issue: My experiment is yielding unexpected results, and I suspect the **diisopropylphosphine** has degraded.

- Possible Cause: The reagent may have been exposed to air, leading to oxidation. This is the most common degradation pathway.
- Troubleshooting Steps:
 - Verify Handling Technique: Confirm that all transfers and handling of the reagent were performed under a strict inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).
 - Check for Visual Signs: While **diisopropylphosphine** is a clear, colorless liquid, its degradation products may sometimes appear as white solids (phosphine oxides) or cause the solution to become cloudy.
 - Analytical Confirmation: The most reliable way to check for degradation is to perform a ^{31}P -NMR analysis on a small aliquot of the reagent. The presence of significant signals other than the characteristic peak for **diisopropylphosphine** indicates the presence of impurities or degradation products.

Issue: I accidentally exposed my **diisopropylphosphine** container to air for a brief period. Is it still usable?

- Possible Cause: Brief exposure to air can initiate the oxidation process. The extent of degradation depends on the duration and conditions of the exposure.
- Troubleshooting Steps:
 - Do Not Assume It's Unusable: While some degradation has likely occurred, the reagent may still be suitable for some applications, depending on the required purity.
 - Perform a Purity Check: It is highly recommended to perform a ^{31}P -NMR analysis to quantify the extent of degradation. Compare the spectrum to a reference standard or the supplier's specification sheet.
 - Consider Purification: If significant oxidation has occurred, purification by distillation under reduced pressure and inert atmosphere may be possible, but this should only be attempted by experienced chemists with appropriate safety precautions.

Quantitative Data Summary

The following table summarizes key physical and stability data for **diisopropylphosphine**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₅ P	[1][5]
Molecular Weight	118.16 g/mol	[1][3]
Appearance	Colorless liquid	[1][5]
Boiling Point	118-128.3 °C at 760 mmHg	[1][3]
Flash Point	-22 °C to 31.4 °C (Note: Value may be for a hexane solution)	[2][3]
Stability	Air-sensitive	[1][2][3]
Incompatibilities	Strong oxidizing agents, halogens, alkyl halides	[1][2]
Decomposition Products	Oxides of phosphorus, carbon monoxide (CO), carbon dioxide (CO ₂)	[1][2]
Storage Conditions	Store under an inert atmosphere (Nitrogen or Argon) in a cool, dry, well-ventilated flammables area.	[1][2]

Experimental Protocols

Protocol: Assessing the Purity of **Diisopropylphosphine** via ³¹P-NMR Spectroscopy

This protocol outlines the procedure for checking the purity of **diisopropylphosphine** and identifying potential degradation products using Phosphorus-31 Nuclear Magnetic Resonance (³¹P-NMR) spectroscopy.

Objective: To confirm the identity and assess the purity of a **diisopropylphosphine** sample.

Materials:

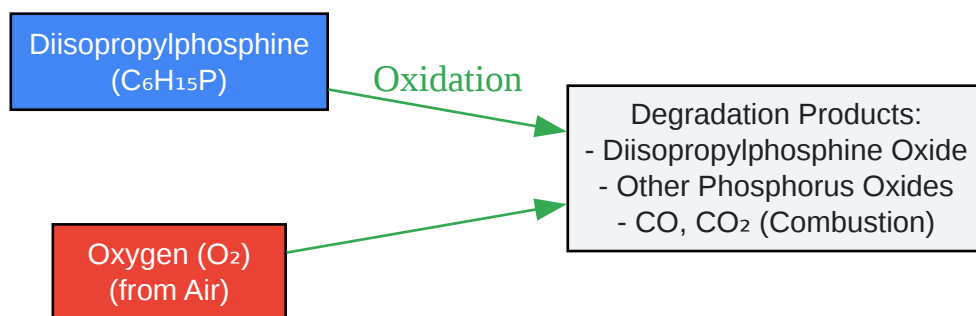
- **Diisopropylphosphine** sample

- Anhydrous, deuterated solvent (e.g., C_6D_6 , $CDCl_3$)
- NMR tube with a sealable cap (e.g., J. Young tube)
- Gas-tight syringe
- Inert atmosphere workspace (glovebox or Schlenk line)

Procedure:

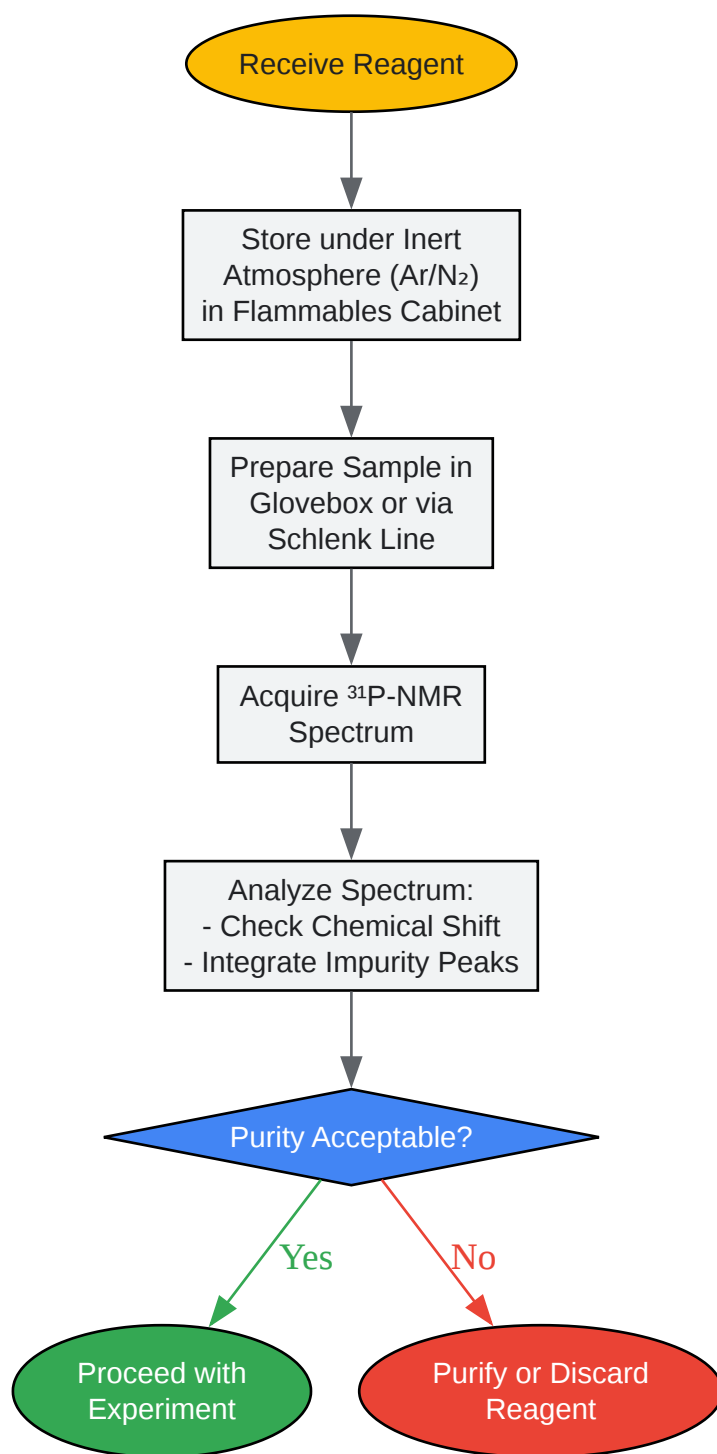
- Inert Atmosphere Preparation: Perform all sample preparation steps under a strict inert atmosphere (nitrogen or argon) to prevent sample degradation.
- Sample Preparation: a. Using a gas-tight syringe, carefully draw approximately 0.5 mL of the anhydrous, deuterated solvent. b. Transfer the solvent into the clean, dry NMR tube. c. Using the same syringe (or a new, clean one), draw a small amount (typically 10-20 μ L) of the **diisopropylphosphine** liquid. d. Dispense the **diisopropylphosphine** into the solvent in the NMR tube.
- Sealing the Tube: Securely seal the NMR tube cap to ensure the sample remains under an inert atmosphere.
- Data Acquisition: a. Insert the NMR tube into the NMR spectrometer. b. Acquire a proton-decoupled ^{31}P -NMR spectrum. A typical acquisition might involve a 30-degree pulse and a relaxation delay of 1-2 seconds.
- Data Analysis: a. Process the resulting spectrum (Fourier transform, phase correction, and baseline correction). b. The signal for pure **diisopropylphosphine** should appear as a singlet at a characteristic chemical shift. c. The presence of other signals, particularly in the region associated with phosphine oxides, indicates degradation. d. Integrate the peaks corresponding to **diisopropylphosphine** and any impurities to quantify the purity of the sample.

Visualizations



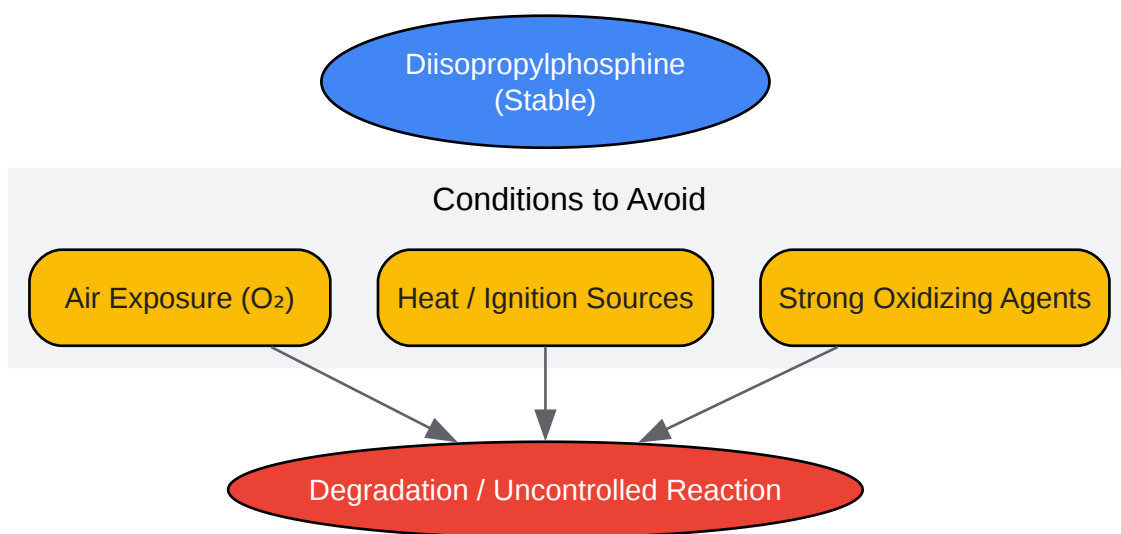
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Caption: Oxidative degradation pathway of **diisopropylphosphine**.



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Caption: Workflow for handling and purity verification.



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Caption: Factors leading to **diisopropylphosphine** instability.

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